

# SBI-0206965 stability in solution and storage conditions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## *Compound of Interest*

Compound Name: **SBI-0206965**

Cat. No.: **B610725**

[Get Quote](#)

## Technical Support Center: **SBI-0206965**

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability in solution and proper storage conditions for the ULK1 inhibitor, **SBI-0206965**.

## Frequently Asked Questions (FAQs)

**Q1:** How should I store **SBI-0206965** upon receipt?

**A:** Upon receipt, **SBI-0206965** should be stored under the conditions specified on the product data sheet.<sup>[1]</sup> Lyophilized powder is generally stable for extended periods when stored at -20°C, desiccated.<sup>[2]</sup> Some suppliers indicate stability for up to 3 years at -20°C in powder form.<sup>[3][4][5]</sup>

**Q2:** What is the recommended solvent for reconstituting **SBI-0206965**?

**A:** The recommended solvent for reconstituting **SBI-0206965** is dimethyl sulfoxide (DMSO).<sup>[2]</sup> It is soluble in DMSO at concentrations of 30 mg/mL<sup>[2][6]</sup> and  $\geq$  100 mg/mL.<sup>[3][4]</sup> For best results, use freshly opened, moisture-free DMSO, as hygroscopic DMSO can negatively impact solubility.<sup>[3][5]</sup>

**Q3:** How should I prepare a stock solution of **SBI-0206965**?

A: To prepare a 10 mM stock solution, for example, you can reconstitute 5 mg of the lyophilized powder in 1.02 ml of DMSO.[\[2\]](#) It is recommended to warm the solution gently at 37°C for 10 minutes and/or use an ultrasonic bath to aid dissolution.[\[1\]\[7\]](#)

Q4: What are the recommended storage conditions for **SBI-0206965** in solution?

A: Once in solution, **SBI-0206965** should be stored at -20°C or -80°C.[\[2\]\[3\]\[4\]](#) To prevent loss of potency, it is advised to use the solution within 3 months when stored at -20°C.[\[2\]](#) For longer-term storage, -80°C is recommended, with stability for up to 6 months.[\[3\]\[4\]](#) It is crucial to aliquot the stock solution into single-use volumes to avoid multiple freeze-thaw cycles.[\[2\]](#)

Q5: What is the stability of **SBI-0206965** in aqueous solutions?

A: **SBI-0206965** has limited solubility in aqueous solutions. For instance, in a 1:1 solution of DMSO:PBS (pH 7.2), the solubility is approximately 0.5 mg/ml.[\[6\]](#) For in vivo studies, specific formulations such as 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline have been used to achieve a clear solution.[\[4\]](#) The stability in such aqueous-based formulations over time is not extensively reported and should be determined empirically.

## Data Summary Tables

Table 1: Storage Conditions and Stability of **SBI-0206965**

Form	Storage Temperature	Duration of Stability	Source
Lyophilized Powder	-20°C	24 months	<a href="#">[2]</a>
Lyophilized Powder	-20°C	3 years	<a href="#">[3][4][5]</a>
Lyophilized Powder	4°C	2 years	<a href="#">[3][4]</a>
In Solution (DMSO)	-20°C	Up to 3 months	<a href="#">[2]</a>
In Solution (DMSO)	-20°C	1 month	<a href="#">[3][4]</a>
In Solution (DMSO)	-80°C	6 months	<a href="#">[3][4]</a>

Table 2: Solubility of **SBI-0206965**

Solvent	Concentration	Source
DMSO	30 mg/mL	[2][6]
DMSO	$\geq 100$ mg/mL (204.37 mM)	[3][4]
DMSO	$> 24.5$ mg/mL	[1][7]
DMF	30 mg/mL	[6]
Ethanol	1 mg/mL	[6]
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL	[6]
10% DMSO >> 40% PEG300		
>> 5% Tween-80 >> 45% saline	$\geq 2.5$ mg/mL (5.11 mM)	[4]
10% DMSO >> 90% corn oil	$\geq 2.5$ mg/mL (5.11 mM)	[4]

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty dissolving the compound	- Inappropriate solvent- Low-quality or wet solvent- Insufficient mixing	- Ensure you are using high-purity, anhydrous DMSO.- Warm the solution at 37°C for 10-15 minutes.- Use an ultrasonic bath to aid dissolution.
Precipitate forms in the stock solution upon storage	- Supersaturated solution- Freeze-thaw cycles	- Prepare a fresh stock solution at a slightly lower concentration.- Ensure the solution is fully dissolved before freezing.- Aliquot the stock solution to avoid repeated freeze-thaw cycles.
Loss of compound activity over time	- Improper storage- Frequent freeze-thaw cycles- Degradation in solution	- Store aliquots at -80°C for long-term storage.- Prepare fresh working solutions from a new aliquot for each experiment.- Avoid storing diluted working solutions for extended periods.
Inconsistent experimental results	- Inaccurate concentration of stock solution- Degradation of the compound	- Verify the concentration of your stock solution using a spectrophotometer or other analytical method.- Use a fresh aliquot of the stock solution for critical experiments.

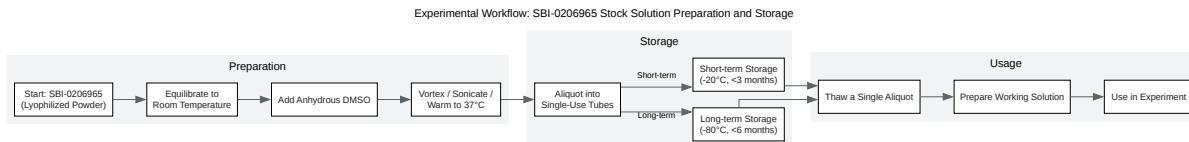
## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution of **SBI-0206965** in DMSO

- Materials:
  - SBI-0206965** (lyophilized powder)

- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
  - Sterile microcentrifuge tubes
  - Calibrated pipettes
- Procedure:
    1. Allow the vial of **SBI-0206965** powder to equilibrate to room temperature before opening to prevent condensation.
    2. Calculate the required volume of DMSO to achieve a 10 mM concentration. The molecular weight of **SBI-0206965** is approximately 489.32 g/mol .[\[3\]](#)[\[4\]](#) For 1 mg of **SBI-0206965**, you will need approximately 204.4  $\mu$ L of DMSO.
    3. Carefully add the calculated volume of DMSO to the vial containing the **SBI-0206965** powder.
    4. Vortex the solution for 1-2 minutes to facilitate dissolution.
    5. If necessary, warm the solution at 37°C for 10 minutes or place it in an ultrasonic bath for a few minutes until the solution is clear and free of particulates.
    6. Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
    7. Store the aliquots at -20°C for short-term storage (up to 3 months) or at -80°C for long-term storage (up to 6 months).[\[2\]](#)[\[3\]](#)[\[4\]](#)

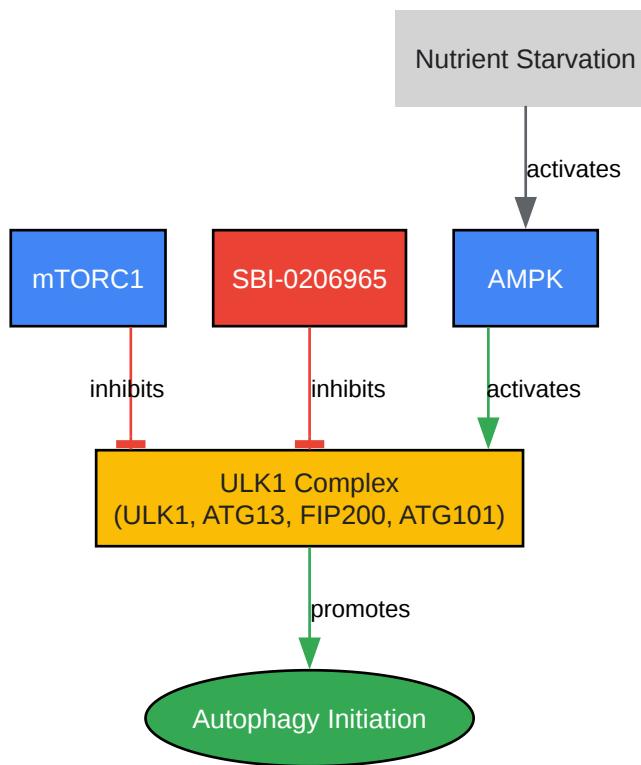
## Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for preparing and storing **SBI-0206965** stock solutions.

#### Simplified ULK1 Signaling Pathway and Inhibition by SBI-0206965



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. apexbt.com [apexbt.com]
- 2. SBI-0206965 | Cell Signaling Technology [cellsignal.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. selleckchem.com [selleckchem.com]
- 6. caymanchem.com [caymanchem.com]
- 7. apexbt.com [apexbt.com]
- To cite this document: BenchChem. [SBI-0206965 stability in solution and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b610725#sbi-0206965-stability-in-solution-and-storage-conditions>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)